

Solubility of Dodecyltriphenylphosphonium Bromide in DMSO and Ethanol: A Technical Guide

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Compound of Interest

Compound Name: *Dodecyltriphenylphosphonium bromide*

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This technical guide provides an in-depth overview of the solubility characteristics of **dodecyltriphenylphosphonium bromide** (DTPB) in two common laboratory solvents: dimethyl sulfoxide (DMSO) and ethanol. This document summarizes available quantitative data, presents a general experimental protocol for solubility determination, and visualizes a key application workflow for this versatile compound.

Core Data Presentation

The solubility of a compound is a critical parameter in a wide range of scientific applications, from reaction chemistry to drug delivery systems. **Dodecyltriphenylphosphonium bromide**, a quaternary phosphonium salt, exhibits good solubility in polar organic solvents. The experimentally determined solubility values for DTPB in DMSO and ethanol are summarized below.

Solvent	Solubility	Molar Concentration (approx.)
Dimethyl Sulfoxide (DMSO)	50 mg/mL ^[1]	~97.7 mM
Ethanol	25 mg/mL ^[1]	~48.9 mM

Note: The molar concentration is calculated based on the molecular weight of DTPB, which is 511.52 g/mol .

Solutions of **dodecytriphenylphosphonium bromide** in DMSO or ethanol can be stored at -20°C for up to one month[1]. For long-term storage, the compound is stable for two years from the date of purchase as supplied[1].

Experimental Protocols

While specific experimental details for the above-cited solubility data are not extensively published, a general methodology for determining the solubility of a chemical compound in a given solvent can be followed. This protocol is adapted from standard laboratory practices for solubility assessment.

Objective: To determine the solubility of **Dodecytriphenylphosphonium Bromide** in a specified solvent (DMSO or Ethanol) at a given temperature.

Materials:

- **Dodecytriphenylphosphonium bromide** (DTPB)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Anhydrous Ethanol (EtOH)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Calibrated micropipettes
- Glass vials with screw caps
- Filtration apparatus (e.g., syringe filters, 0.45 µm pore size)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

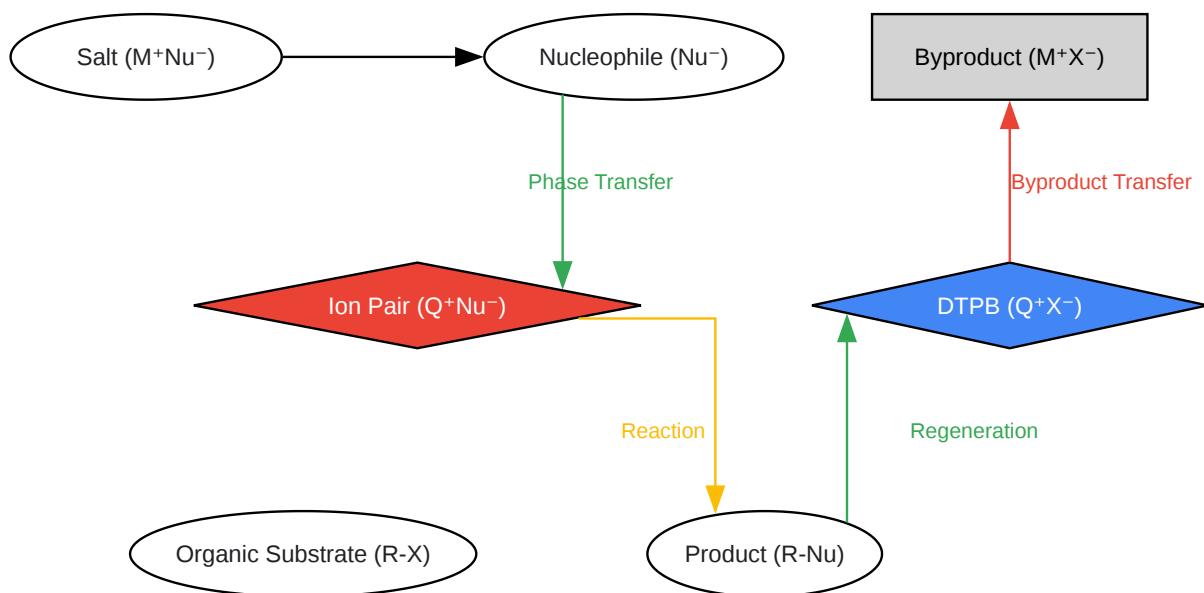
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of DTPB to a series of glass vials.
 - Pipette a known volume of the desired solvent (DMSO or ethanol) into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible in each vial.
- Sample Collection and Filtration:
 - Allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed micropipette.
 - Immediately filter the collected supernatant through a 0.45 µm syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved microparticles.
- Quantification:
 - Gravimetric Method:
 - Evaporate the solvent from the filtered solution under a stream of nitrogen or in a vacuum oven at a suitable temperature.
 - Weigh the vial containing the dried residue.

- The difference in weight will give the mass of DTPB dissolved in the known volume of solvent.
- Chromatographic/Spectroscopic Method:
 - Prepare a series of standard solutions of DTPB of known concentrations.
 - Generate a calibration curve using HPLC or UV-Vis spectrophotometry.
 - Dilute the filtered saturated solution with a known volume of the solvent.
 - Analyze the diluted sample using the calibrated instrument to determine the concentration of DTPB.
- Data Analysis:
 - Calculate the solubility in mg/mL by dividing the mass of the dissolved DTPB by the volume of the solvent.
 - Perform the experiment in triplicate to ensure the reproducibility of the results and report the average solubility with the standard deviation.

Mandatory Visualization

Dodecytriphenylphosphonium bromide is widely utilized as a phase transfer catalyst (PTC) in organic synthesis. This process facilitates the reaction between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase). The following diagram illustrates the general workflow of DTPB as a phase transfer catalyst.



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Workflow of DTPB as a Phase Transfer Catalyst.

In this workflow, the dodecyltriphenylphosphonium cation (Q^+) forms an ion pair with the nucleophile (Nu^-) from the aqueous phase. This lipophilic ion pair (Q^+Nu^-) is soluble in the organic phase, where it can react with the organic substrate ($R-X$) to form the product ($R-Nu$). The regenerated catalyst (Q^+X^-) then returns to the aqueous interface to repeat the cycle.

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References

- 1. Dodecyltriphenylphosphonium bromide | 15510-55-1 [chemicalbook.com]
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